Application Note: High-Precision Bioequivalence Profiling of Itraconazole using Itraconazole-d9

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Compound of Interest

Compound Name:	*Itraconazole-d9*
Cat. No.:	*B1162045*

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Executive Summary & Scientific Rationale

Itraconazole (ITZ) presents a "perfect storm" of bioanalytical challenges: it is highly lipophilic (LogP ~5.7), exhibits non-linear pharmacokinetics, and has a major active metabolite, Hydroxyitraconazole (OH-ITZ), which must also be quantified for regulatory compliance (FDA/EMA).

In BE studies, the primary failure mode is often high intra-subject variability, frequently exacerbated by analytical inconsistency rather than true biological difference. Traditional analog internal standards (e.g., Ketoconazole) fail to adequately compensate for:

- Matrix Effects: Phospholipids causing ion suppression in the source.
- Extraction Variability: Differential recovery between the highly lipophilic ITZ and a less lipophilic analog during Liquid-Liquid Extraction (LLE).

Why **Itraconazole-d9**? **Itraconazole-d9** (ITZ-d9) is the gold-standard SIL-IS because it shares the exact retention time and physicochemical properties of the analyte. It experiences the exact same ionization environment at the moment of elution, providing a 1:1 correction for matrix effects—a critical requirement for the statistical power of BE studies.

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Experimental Protocol

Reagents and Standards[1][2][3][4][5]

- Analyte: Itraconazole (ITZ), Hydroxyitraconazole (OH-ITZ).[1][2][3]
- Internal Standard: **Itraconazole-d9** (ITZ-d9).[3]
  - Note: For OH-ITZ, it is best practice to use Hydroxyitraconazole-d8 if available. If cost/availability is prohibitive, ITZ-d9 can be used for both, but cross-validation of the metabolite's matrix factor is required.
- Matrix: K2EDTA Human Plasma (Acidified plasma is often recommended to stabilize metabolites, though ITZ itself is relatively stable).

Instrumentation Configuration

LC System: UHPLC (e.g., Agilent 1290 / Waters Acquity). MS System: Triple Quadrupole (e.g., Sciex 6500+ / Thermo Altis).

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge BEH C18, 2.1 x 50 mm, 1.7 µm).
  - Rationale: High pH stability is preferred as basic mobile phases often improve peak shape for weak bases like ITZ.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 4.0 or pH 8.5 depending on column choice).
- Mobile Phase B: Acetonitrile:Methanol (50:50).
- Flow Rate: 0.4 mL/min.

Mass Spectrometry Parameters (MRM)

- Ionization: ESI Positive (Turbo Ion Spray).
- Dwell Time: 50-100 ms per transition.

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Role
Itraconazole	705.3	392.4	40	35	Quantifier
Hydroxyitraconazole	721.3	408.4	40	38	Quantifier
Itraconazole-d9	714.3	401.4	40	35	Internal Standard

> *Expert Insight: Itraconazole contains multiple chlorine atoms.[4] While the [M+H]+ ion (705.[5]3) is standard, some protocols successfully use the [M+2]+ isotopic peak (707.3) as the precursor to reduce background noise from endogenous plasma components, provided sensitivity is sufficient.*

Sample Preparation: Liquid-Liquid Extraction (LLE)

LLE is superior to Protein Precipitation (PPT) for ITZ due to the removal of phospholipids which cause late-eluting matrix effects.

Step-by-Step Workflow:

- Aliquot: Transfer 200 µL of plasma into a 2 mL polypropylene tube.
- IS Spiking: Add 50 µL of ITZ-d9 working solution (e.g., 500 ng/mL in 50% Methanol). Vortex for 10 sec.
- Buffering: Add 200 µL of 0.1 M Sodium Carbonate buffer (pH 9.8).
  - Mechanism:[6][3][7] This alkalizes the sample, ensuring ITZ (a weak base) is in its uncharged state, maximizing extraction efficiency into the organic layer.

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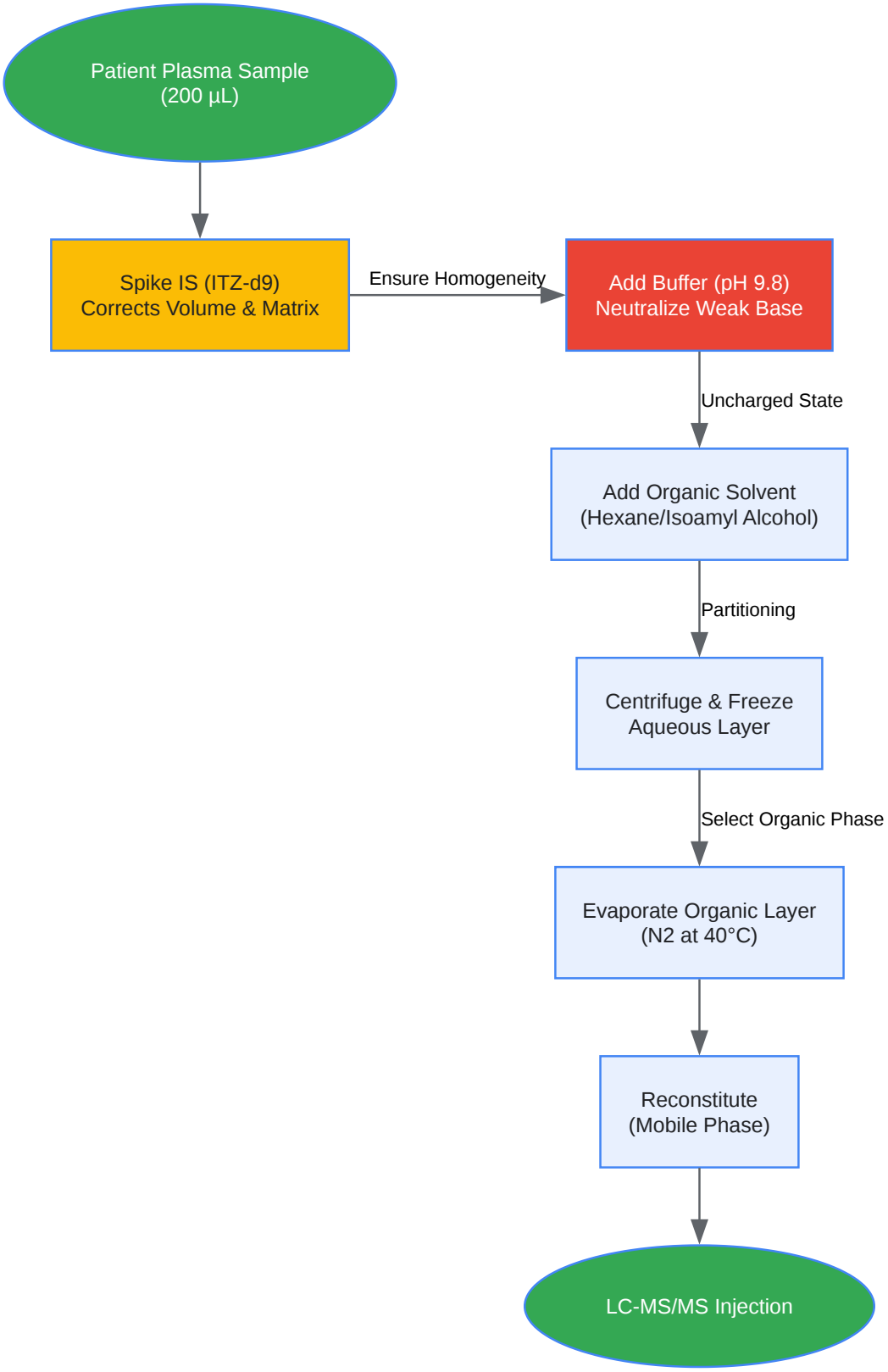
- Extraction: Add 1.5 mL of Extraction Solvent (Isoamyl alcohol:Hexane, 2:98 v/v, or MTBE).
- Agitation: Reciprocating shaker for 15 minutes.
- Separation: Centrifuge at 4,000 rpm for 5 minutes at 4°C.
- Transfer: Flash freeze the aqueous layer (dry ice/acetone bath) and decant the organic supernatant into a clean tube.
- Drying: Evaporate to dryness under Nitrogen stream at 40°C.
- Reconstitution: Reconstitute in 150 µL of Mobile Phase (Initial conditions). Vortex and transfer to LC vials.

Visualization of Workflows

Extraction Logic Flow

This diagram illustrates the critical decision points in the sample preparation process to ensure maximum recovery and IS tracking.

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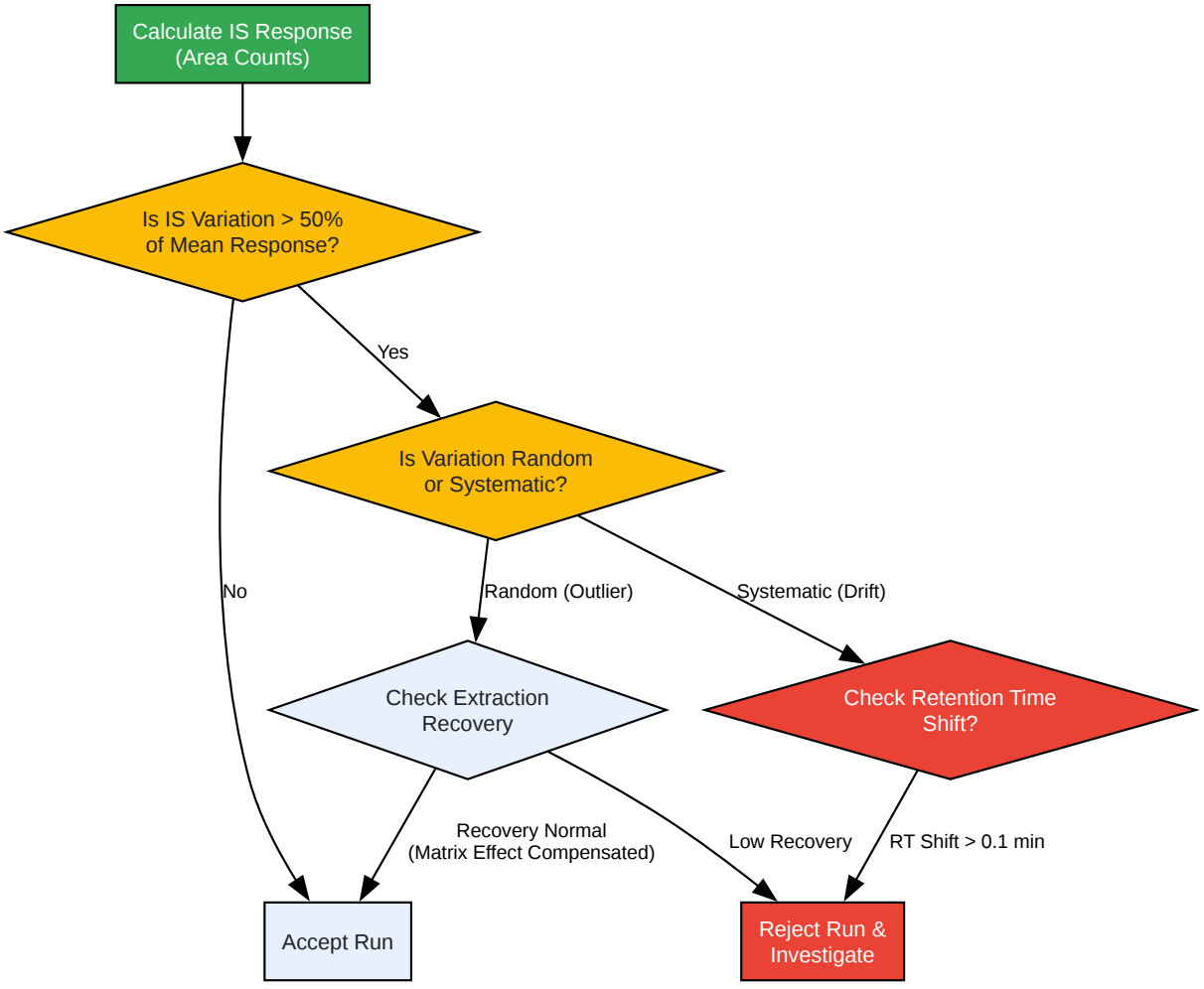
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Caption: Optimized Liquid-Liquid Extraction (LLE) workflow for Itraconazole bioanalysis.

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IS Variability Decision Tree (FDA M10 Compliance)

In BE studies, IS variation can invalidate a run. This logic tree guides the handling of ITZ-d9 response outliers.



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Caption: Decision matrix for evaluating Internal Standard (ITZ-d9) response variability per FDA M10 guidance.

Validation & Troubleshooting

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Deuterium Isotope Effect

While d9 is chemically identical, slight retention time shifts (1-2 seconds) can occur due to the "Deuterium Isotope Effect" on lipophilicity.

- Mitigation: Ensure the integration window is wide enough to capture both the analyte and IS apexes if a slight shift occurs.
- Cross-Talk: Verify that the commercial ITZ-d9 standard does not contain unlabeled Itraconazole (M+0). A blank sample spiked only with IS should show < 20% of the LLOQ response for the analyte.

Matrix Effect Assessment

Calculate the IS-Normalized Matrix Factor:

- Requirement: The CV of the IS-normalized MF calculated from 6 different lots of plasma (including lipemic and hemolyzed) must be < 15%.
- Role of d9: You will observe that while the absolute matrix factor might be 0.6 (40% suppression), the IS-normalized factor will be close to 1.0, proving the d9 corrects for the suppression.

Carryover

Itraconazole is "sticky."

- Solution: Use a needle wash of Acetonitrile:Isopropanol:Acetone (40:40:20) + 0.1% Formic Acid.[4]

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